

A Technical Guide to the Chemical Properties of Triticonazole

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Compound of Interest

Compound Name: Triticonazole

Cat. No.: B8074066

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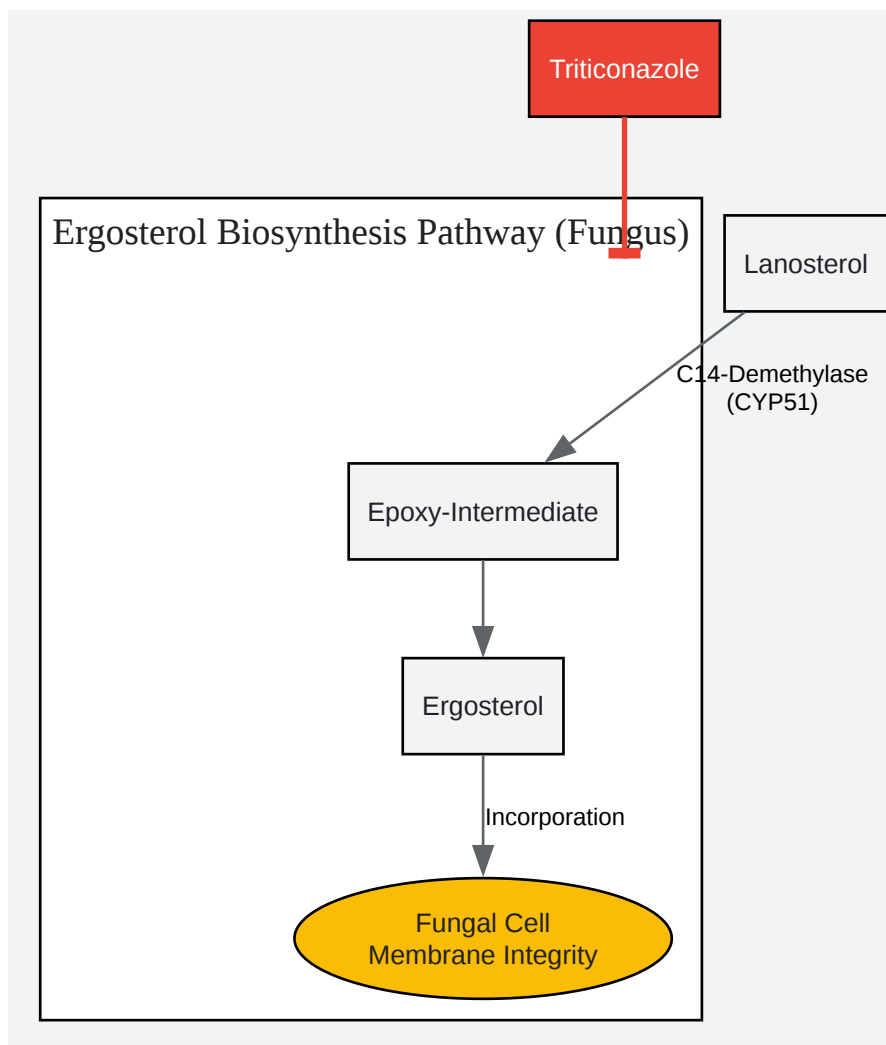
For Researchers, Scientists, and Drug Development Professionals

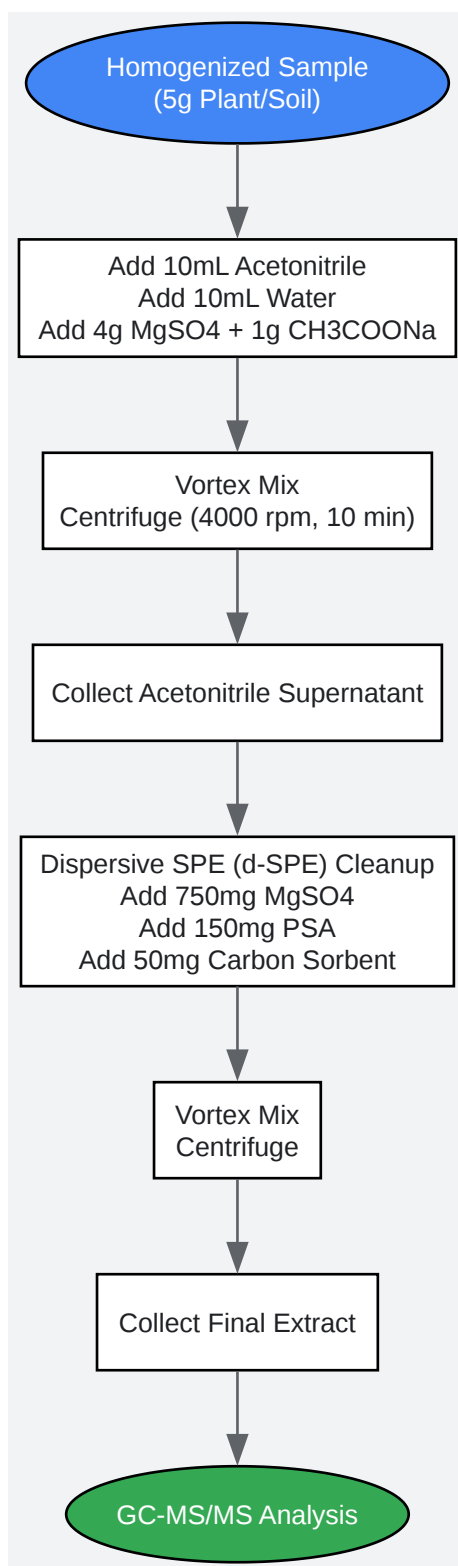
This document provides a comprehensive technical overview of the chemical structure, physicochemical properties, and mechanism of action of **Triticonazole**. It includes detailed experimental protocols for its analysis and a summary of its key quantitative data.

Chemical Structure and Identity

Triticonazole, a member of the triazole class of fungicides, is chemically designated as (5E)-5-[(4-chlorophenyl)methylidene]-2,2-dimethyl-1-(1,2,4-triazol-1-ylmethyl)cyclopentan-1-ol[1]. Its molecular formula is $C_{17}H_{20}ClN_3O$ [1][2]. The structure features a cyclopentanol core substituted with a 1,2,4-triazol-1-ylmethyl group, a 4-chlorobenzylidene group, and two methyl groups at the C2 position[1].

Triticonazole is a chiral compound and exists as a racemic mixture of two stereoisomers: (R)- and (S)-**triticonazole**[3]. These enantiomers exhibit different biological activities, with the (R)-isomer being at least three times more potent as a fungicide than the (S)-isomer[3].





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References

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- 2. medkoo.com [medkoo.com]
- 3. Assessment of the Effects of Triticonazole on Soil and Human Health - PMC [pmc.ncbi.nlm.nih.gov]
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